A Technical Guide to the Identification of Delphinidin 3,5-diglucoside

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Compound of Interest

Compound Name:	*Delphinidin 3,5-diglucoside*
CAS No.:	*47851-70-7*
Cat. No.:	*B15588752*

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This technical guide provides an in-depth overview of the analytical methodologies and spectral data required for the confident identification of **Delphinidin 3,5-diglucoside**, a naturally occurring anthocyanin with significant antioxidant properties. This document outlines detailed experimental protocols and presents a comprehensive summary of its spectral characteristics.

Spectroscopic and Chromatographic Data

The identification of **Delphinidin 3,5-diglucoside** relies on a combination of chromatographic separation and spectroscopic techniques. The following tables summarize the key spectral data obtained from High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD), Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

HPLC-DAD and UV-Vis Spectral Data

Delphinidin 3,5-diglucoside exhibits a characteristic UV-Vis absorption spectrum, which is useful for its preliminary identification and quantification in complex mixtures.

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Parameter	Value	Reference
λmax (Visible)	504.2–522.5 nm	[1]
λmax (UV)	~280 nm	[2]

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a critical tool for determining the elemental composition and fragmentation pattern of **Delphinidin 3,5-diglucoside**.

Parameter	Value	Reference
Molecular Formula	$C_{27}H_{31}O_{17}^+$	[1]
Monoisotopic Mass	627.15612 g/mol	[3]
$[M]^+$ (observed)	627.1549	[1]
MS/MS Fragmentation Ions (m/z)	465 ($[M]^+$-162), 303 ($[M]^+$-324)	[4]

Note: The fragmentation pattern shows the sequential loss of two hexose (glucose) moieties (162 Da) from the parent ion, yielding the delphinidin aglycone at m/z 303.

Nuclear Magnetic Resonance (NMR) Data

While experimentally determined and fully assigned ^1H and ^{13}C NMR data for **Delphinidin 3,5-diglucoside** are not readily available in the cited literature, predicted spectra can be used as a reference. The following data is based on predicted values.

Table 1.3.1: Predicted ^1H NMR Spectral Data for **Delphinidin 3,5-diglucoside**

Chemical Shift (ppm)	Multiplicity	Assignment
Predicted values not available in a tabular format in the search results.		

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Table 1.3.2: Predicted ^{13}C NMR Spectral Data for **Delphinidin 3,5-diglucoside**

Chemical Shift (ppm)	Assignment
Predicted values not available in a tabular format in the search results.	

Note: The absence of readily available, experimentally verified NMR data highlights a research gap. Researchers are encouraged to acquire and publish this data to facilitate future identification efforts.

Experimental Protocols

The following section details the methodologies for the isolation, purification, and analysis of **Delphinidin 3,5-diglucoside**.

Isolation and Purification from Plant Material

Delphinidin 3,5-diglucoside can be isolated from various plant sources, such as pomegranate arils or eggplant peels.[5] A general protocol involves the following steps:

- Extraction: The plant material is typically extracted with a mixture of an organic solvent (e.g., methanol or ethanol) and water, often with the addition of a small amount of acid (e.g., formic acid or hydrochloric acid) to maintain the stability of the anthocyanin in its flavylium cation form.
- Preliminary Purification: The crude extract is filtered and concentrated under reduced pressure. The concentrate can then be subjected to solid-phase extraction (SPE) to remove sugars, organic acids, and other polar compounds.
- Chromatographic Separation: The partially purified extract is further fractionated using column chromatography, such as Sephadex LH-20, to separate the anthocyanins from other polyphenols.
- High-Performance Liquid Chromatography (HPLC): Final purification is achieved by preparative or semi-preparative HPLC on a C18 column to isolate pure **Delphinidin 3,5-diglucoside**.

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HPLC-DAD-ESI-MS/MS Analysis

For the analytical identification and quantification of **Delphinidin 3,5-diglucoside**, a standard HPLC-DAD-ESI-MS/MS method is employed.

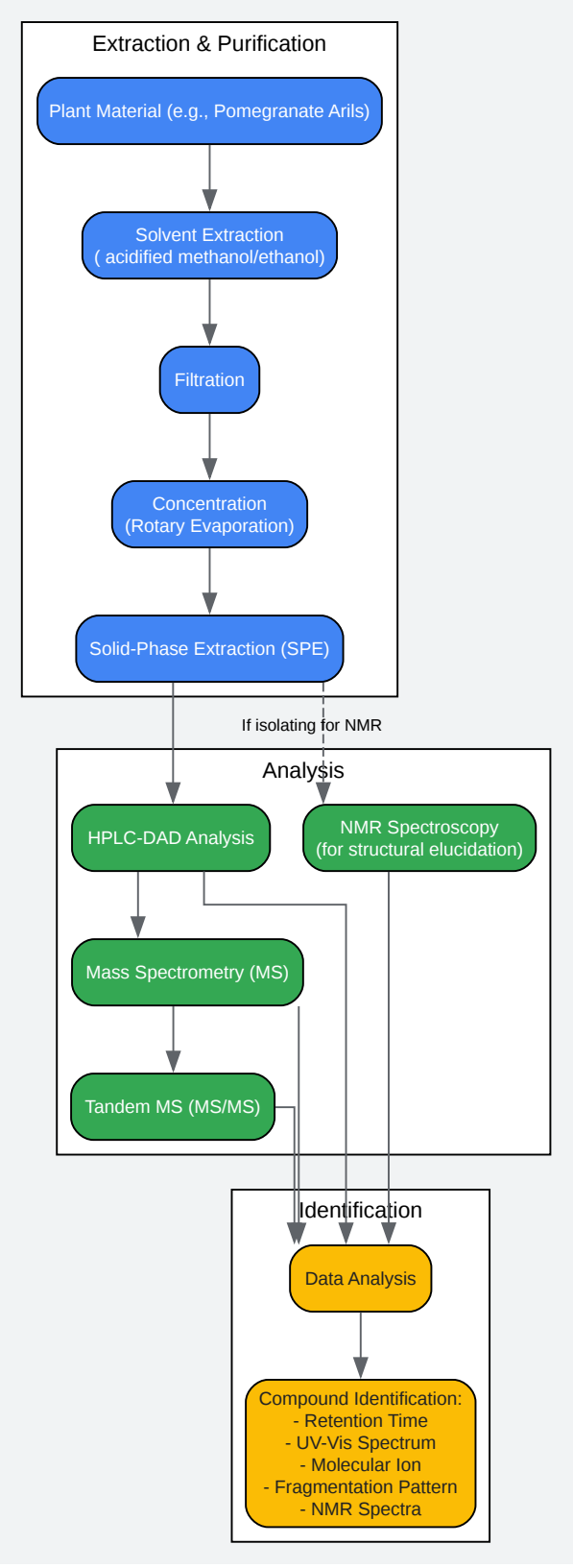
- HPLC System: A high-performance liquid chromatography system equipped with a diode array detector and coupled to a mass spectrometer.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: A gradient elution is typically performed with two solvents:
  - Solvent A: Water with a small percentage of formic acid (e.g., 0.1-5%).
  - Solvent B: Acetonitrile or methanol with a small percentage of formic acid (e.g., 0.1-5%).
- Gradient Program: A typical gradient might start with a low percentage of solvent B, which is gradually increased to elute the more hydrophobic compounds.
- Flow Rate: A flow rate of 0.5-1.0 mL/min is generally used.
- DAD Detection: The diode array detector is set to monitor a range of wavelengths, with a specific wavelength around 520 nm used for the detection of anthocyanins.[4]
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electrospray ionization (ESI) in the positive ion mode is used, as anthocyanins carry a positive charge.
  - Scan Range: A full scan is typically performed over a mass range of m/z 100-1500.
  - MS/MS Analysis: For structural confirmation, tandem mass spectrometry (MS/MS) is performed on the precursor ion corresponding to **Delphinidin 3,5-diglucoside** (m/z 627). Collision-induced dissociation (CID) is used to generate fragment ions.

Visualizations

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The following diagrams illustrate the experimental workflow for the identification of **Delphinidin 3,5-diglucoside** and a relevant biological pathway in which delphinidin and its glycosides are implicated.

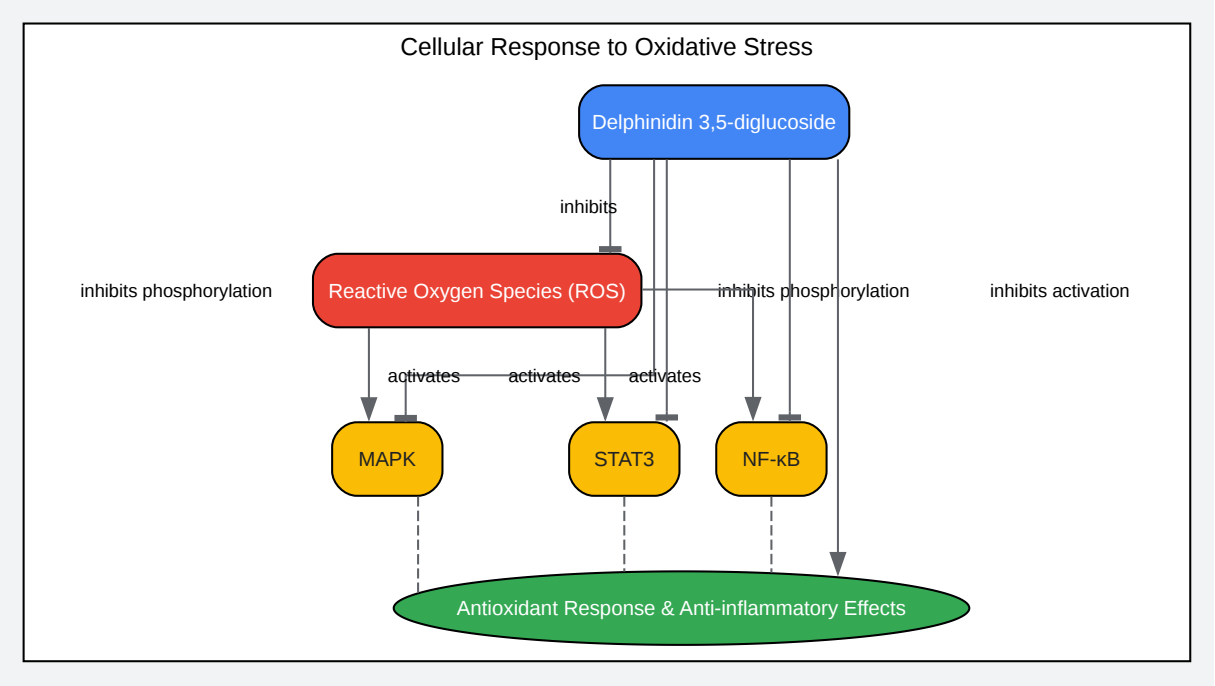
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Caption: Experimental workflow for the extraction, purification, and identification of **Delphinidin 3,5-diglucoside**.



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Caption: Postulated signaling pathway modulated by **Delphinidin 3,5-diglucoside** in response to oxidative stress.

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